

In-Depth Technical Guide: Health and Safety Information for Benzyl Diethyldithiocarbamate

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Compound of Interest

Compound Name: *Benzyl diethyldithiocarbamate*

Cat. No.: *B1217104*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available health and safety information for **Benzyl diethyldithiocarbamate** (CAS No. 3052-61-7). The information herein is compiled from various safety data sheets and scientific databases to aid researchers, scientists, and drug development professionals in the safe handling and use of this compound.

Chemical and Physical Properties

Benzyl diethyldithiocarbamate is a light yellow to brown clear liquid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₇ NS ₂	[2]
Molecular Weight	239.40 g/mol	[2]
Purity	>98.0% (GC)	[1]
Appearance	Light yellow to Brown clear liquid	[1]
Boiling Point	172 °C at 15 mmHg	[3]
Specific Gravity	1.12 (20/20 °C)	[3]
Refractive Index	1.62	[3]

Hazard Identification and Classification

Benzyl diethyldithiocarbamate is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on notifications to the European Chemicals Agency (ECHA).[\[2\]](#)

- H315: Causes skin irritation.[\[2\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[4\]](#)

The signal word associated with these hazards is "Warning".[\[2\]](#) The hazard classes and categories are Skin Irritation Category 2 and Eye Irritation Category 2.[\[2\]](#)

Toxicological Information

Comprehensive toxicological data, specifically quantitative measures such as LD₅₀ (lethal dose, 50%) values for **Benzyl diethyldithiocarbamate**, are not readily available in the public domain. However, studies on structurally related dithiocarbamate compounds provide some insight into the potential toxicity.

It is crucial to note that the following data are for related compounds and should be interpreted with caution as they may not accurately reflect the toxicity of **Benzyl diethyldithiocarbamate**.

Compound	Test	Route	Species	Result	Source(s)
Zinc (II) N-Benzyl methyl Dithiocarbamate	LD50	Oral	Male Mice	954 mg/kg BW	[5]
Zinc (II) N-Benzyl methyl Dithiocarbamate	LD50	Oral	Female Mice	794.3 mg/kg BW	[5]

These values suggest that related dithiocarbamate complexes may have slight acute oral toxicity.[5]

Skin and Eye Irritation

As per the GHS classification, **Benzyl diethyldithiocarbamate** is a skin and eye irritant.[2]

While specific study reports for this compound under OECD guidelines were not found, the following sections describe the standard protocols for assessing these endpoints.

This test is designed to determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- **Test Animals:** Healthy, young adult albino rabbits are typically used.[6]
- **Procedure:** A small area of the animal's skin is clipped free of fur. 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to the skin under a gauze patch. [6]
- **Exposure:** The patch is left in place for 4 hours.[6]
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.[6]

- Scoring: The severity of erythema and edema is scored according to a standardized scale.

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.

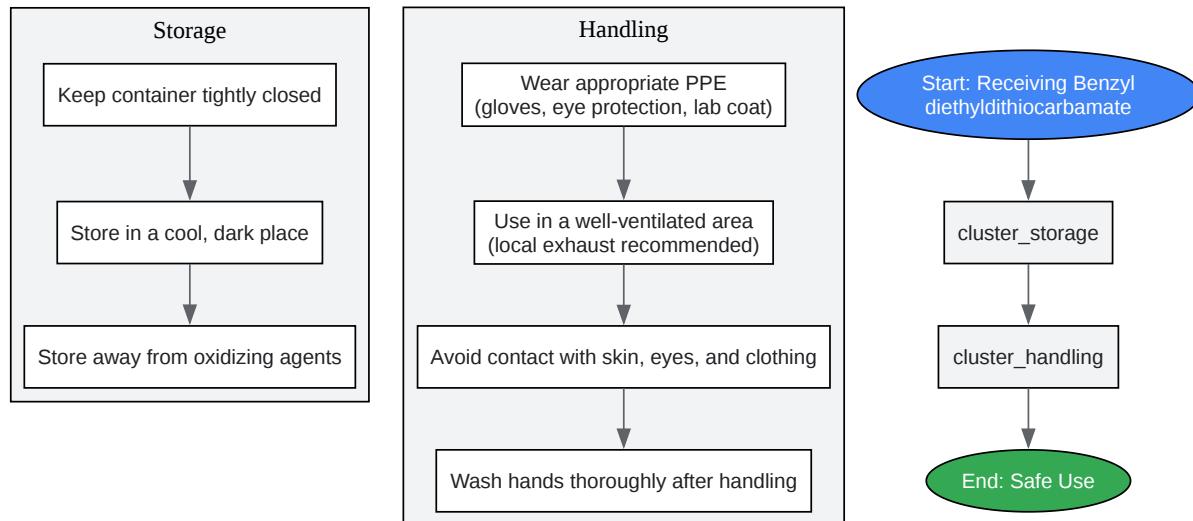
- Test Animals: Healthy, adult albino rabbits are used.[7]
- Procedure: A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[7]
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation. Observations can be extended up to 21 days to determine the reversibility of effects.[7]
- Scoring: Lesions are scored based on a standardized system to determine the overall irritation potential.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

- Handling:
 - Wash hands and face thoroughly after handling.[8]
 - Use in a well-ventilated area. Local exhaust ventilation should be used if vapor or aerosol will be generated.[8]
 - Avoid contact with skin, eyes, and clothing.[8]
 - Wear appropriate personal protective equipment (PPE), including protective gloves, eye protection (safety glasses or face shield), and protective clothing.[8]
- Storage:
 - Keep the container tightly closed.[8]
 - Store in a cool, dark place.[8]

- Store away from incompatible materials such as oxidizing agents.[8]



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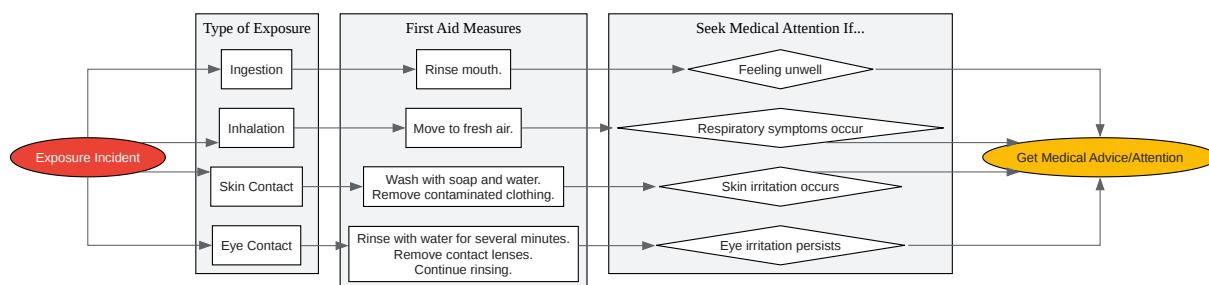
Safe Handling and Storage Workflow

Emergency Procedures

In case of accidental exposure, follow these first-aid measures and emergency procedures.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[8]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice or attention. Take off contaminated clothing and wash it before reuse.[8]
- Ingestion: If swallowed, rinse mouth. Call a poison center or doctor if you feel unwell.

- Inhalation: Move the person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, call a poison center or doctor.
- Spill or Leak:
 - Use personal protective equipment.[8]
 - Ensure adequate ventilation.[8]
 - Absorb the spilled material with an inert absorbent (e.g., sand, earth).[8]
 - Collect the absorbed material into a suitable container for disposal.[8]
 - Prevent the product from entering drains.[8]



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Emergency Response for Exposure

Toxicokinetics and Metabolism

Specific studies on the toxicokinetics (absorption, distribution, metabolism, and excretion) of **Benzyl diethyldithiocarbamate** were not identified. General information on related compounds suggests that dithiocarbamates can be metabolized and excreted. The benzyl group in other compounds is known to be metabolized to benzoic acid. However, the complete metabolic pathway for **Benzyl diethyldithiocarbamate** is not documented in the available literature.

Regulatory Information

It is important to note that this product may not be on the EPA Toxic Substances Control Act (TSCA) inventory.^[8] For research and development purposes, it is supplied under the supervision of a technically qualified individual, and its health risks have not been fully determined.^[8]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS) provided by the manufacturer. It is the responsibility of the user to conduct a thorough risk assessment before using this chemical.

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